

# assessing the relative potency of Triclocarban as an endocrine disruptor

Author: BenchChem Technical Support Team. Date: December 2025



# Triclocarban's Endocrine Disrupting Potential: A Comparative Analysis

A detailed guide for researchers, scientists, and drug development professionals on the relative potency of Triclocarban as an endocrine disruptor, supported by experimental data and methodological insights.

Triclocarban (TCC), a widely used antimicrobial agent in personal care products, has come under scientific scrutiny for its potential to disrupt the endocrine system. This guide provides a comparative assessment of TCC's potency as an endocrine disruptor, drawing on key experimental findings to offer a clear perspective on its activity relative to other compounds.

# Quantitative Comparison of Endocrine Disrupting Potency

The following tables summarize the key quantitative data from various in vitro and in vivo studies, comparing the endocrine-disrupting effects of Triclocarban with other relevant compounds.



Compoun d	Receptor/ Enzyme	Assay Type	Potency Metric	Value	Relative Potency Comparis on	Referenc e
Triclocarba n (TCC)	Estrogen- Related Receptor y (ERRy)	Fluorescen ce Competitiv e Binding	Dissociatio n Constant (Kd)	96 ± 10 nM	Higher binding potency than GSK4716 (synthetic agonist) and ~9-fold higher than Triclosan. [1][2][3][4]	Cao et al., 2020
Triclosan (TCS)	Estrogen- Related Receptor y (ERRy)	Fluorescen ce Competitiv e Binding	Dissociatio n Constant (Kd)	886 ± 141 nM	Lower binding potency than TCC.	Cao et al., 2020
GSK4716 (synthetic agonist)	Estrogen- Related Receptor y (ERRy)	Fluorescen ce Competitiv e Binding	Dissociatio n Constant (Kd)	Not explicitly stated, but TCC's is lower.	TCC has a higher binding potency.[1]	Cao et al., 2020
Triclocarba n (TCC)	Estrogen- Related Receptor y (ERRy)	Reporter Gene Assay	Lowest Observed Effective Concentrati on (LOEC)	10 nM	More potent than Triclosan. [2]	Cao et al., 2020



Triclosan (TCS)	Estrogen- Related Receptor y (ERRy)	Reporter Gene Assay	Lowest Observed Effective Concentrati on (LOEC)	100 nM	Less potent than TCC.[2]	Cao et al., 2020
Triclocarba n (TCC)	Androgen Receptor (AR)	Reporter Gene Assay	Agonist Activity	Agonist activity observed at 1 µM.[5]	-	Kanda et al., 2020
Triclocarba n (TCC)	Estrogen Receptor α (ERα)	Reporter Gene Assay	Agonist Activity	Agonist activity observed at 1 µM.[5]	-	Kanda et al., 2020
Triclocarba n (TCC)	Human Aromatase (CYP19A1)	Enzyme Inhibition Assay	IC50	15.81 μΜ	2.5 times less potent than Triclosan. [7]	James et al., 2017
Triclosan (TCS)	Human Aromatase (CYP19A1)	Enzyme Inhibition Assay	IC50	6.26 μΜ	More potent inhibitor than TCC.	James et al., 2017

## **Mechanisms of Endocrine Disruption**

Triclocarban exhibits its endocrine-disrupting effects through multiple mechanisms. Notably, it acts as an agonist for the Estrogen-Related Receptor  $\gamma$  (ERR $\gamma$ ) and can amplify the effects of endogenous hormones like testosterone and estrogen.[1][3][4][8][9][10]

## Estrogen-Related Receptor y (ERRy) Agonism





TCC has been shown to bind to and activate ERRy, a nuclear receptor involved in the regulation of cellular metabolism.[1][2] This interaction represents a novel mechanism for its estrogenic activity, distinct from classical estrogen receptors.



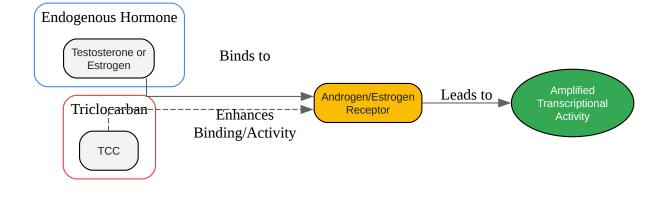
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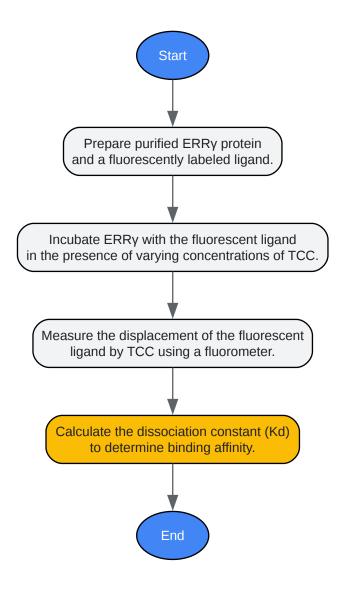
Caption: Triclocarban's agonistic activity on the ERRy signaling pathway.

### **Amplification of Endogenous Hormone Action**

A significant finding is TCC's ability to enhance the transcriptional activity induced by testosterone and estrogen, even when exhibiting little to no direct agonist activity on its own. [10][11][12][13][14] This suggests a mechanism of action that amplifies the effects of naturally occurring hormones.







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- To cite this document: BenchChem. [assessing the relative potency of Triclocarban as an endocrine disruptor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662361#assessing-the-relative-potency-of-triclocarban-as-an-endocrine-disruptor]



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